

Pd(OH)₂ molecular weight and formula.

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Compound of Interest

Compound Name: Pd hydroxide

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An In-depth Technical Guide to Palladium(II) Hydroxide

Palladium(II) hydroxide, with the chemical formula Pd(OH)₂, is a key inorganic compound widely utilized in chemical synthesis and materials science.^[1] It is perhaps best known in its form as Pearlman's catalyst, where it is supported on carbon (20% Pd(OH)₂ on carbon), often containing adsorbed water.^{[2][3][4]} This guide provides a comprehensive overview of its chemical formula, molecular weight, properties, synthesis, and critical applications for researchers, scientists, and professionals in drug development.

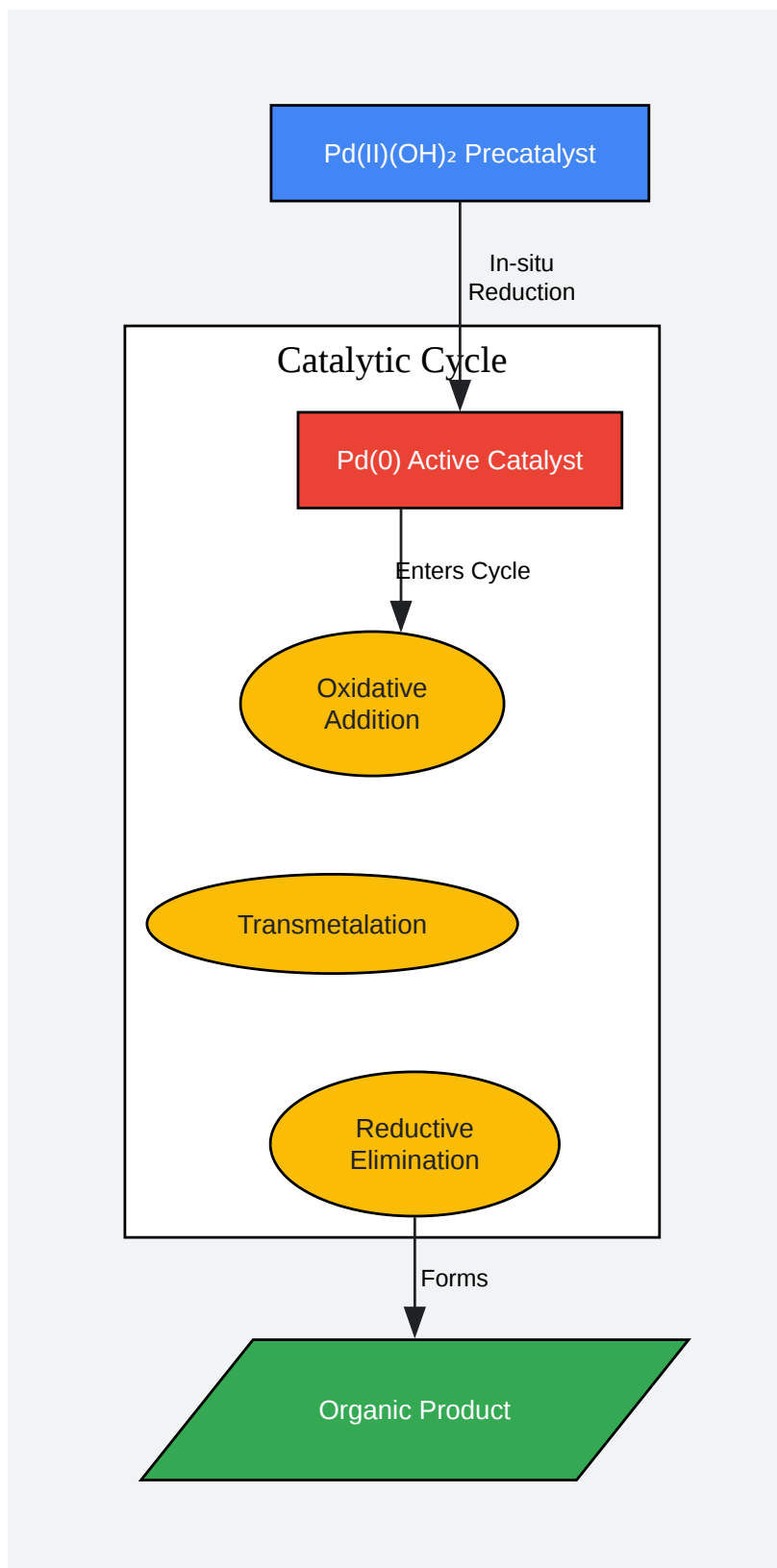
Core Properties and Data

Palladium(II) hydroxide is a crucial precursor for generating highly active palladium(0) nanoparticles in situ, which are essential for various catalytic transformations.^[1] Its physical and chemical properties are summarized below.

Property	Data	Citations
Chemical Formula	$\text{H}_2\text{O}_2\text{Pd}$ or $\text{Pd}(\text{OH})_2$	[2] [5] [6] [7]
Molecular Weight	140.43 g/mol	[2] [5] [8]
CAS Number	12135-22-7	[2] [5] [6]
Appearance	Brown or black powder	[2] [5] [7]
Synonyms	Palladium dihydroxide, Pearlman's Catalyst	[2] [3] [5] [6]
Water Solubility	Insoluble	[6] [7]
Density	3.44 g/cm ³ (at 20°C)	[7]
Storage	Room temperature, under inert atmosphere	[5] [7]

Catalytic Role and Mechanism

Palladium(II) hydroxide serves primarily as a precatalyst. In a typical catalytic cycle, the Pd(II) species is reduced to the active Pd(0) catalyst, which then facilitates the desired chemical transformation, such as cross-coupling reactions or hydrogenations. The diagram below illustrates this fundamental relationship.



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Activation of Pd(II) Precatalyst to Pd(0) for Catalysis.

Key Applications in Research and Development

$\text{Pd}(\text{OH})_2$ is a versatile catalyst precursor with numerous applications:

- **Hydrogenation and Hydrogenolysis:** It is highly effective for hydrogenation reactions, including the reduction of alkenes, alkynes, and nitro groups.^[1] It is particularly valued as a non-pyrophoric catalyst for the hydrogenolysis (cleavage) of benzyl-nitrogen and benzyl-oxygen bonds, a critical step in deprotection strategies for peptide and glycopeptide synthesis.^{[2][7]}
- **Cross-Coupling Reactions:** As a precursor to $\text{Pd}(0)$, it is used in foundational carbon-carbon bond-forming reactions like the Suzuki-Miyaura coupling.^[9]
- **Electrochemistry:** The high conductivity and stability of palladium hydroxide make it suitable for developing electrodes for fuel cells and sensors, where it enhances performance and efficiency.^[5]
- **Nanotechnology:** It is employed to create palladium nanoparticles for applications in drug delivery systems and as imaging agents.^[5]

Experimental Protocol: Synthesis of Palladium(II) Hydroxide

A common and direct method for synthesizing $\text{Pd}(\text{OH})_2$ is through precipitation from a soluble palladium(II) salt using a hydroxide source.^{[1][10]} The following protocol details this approach.

Objective: To synthesize palladium(II) hydroxide via precipitation.

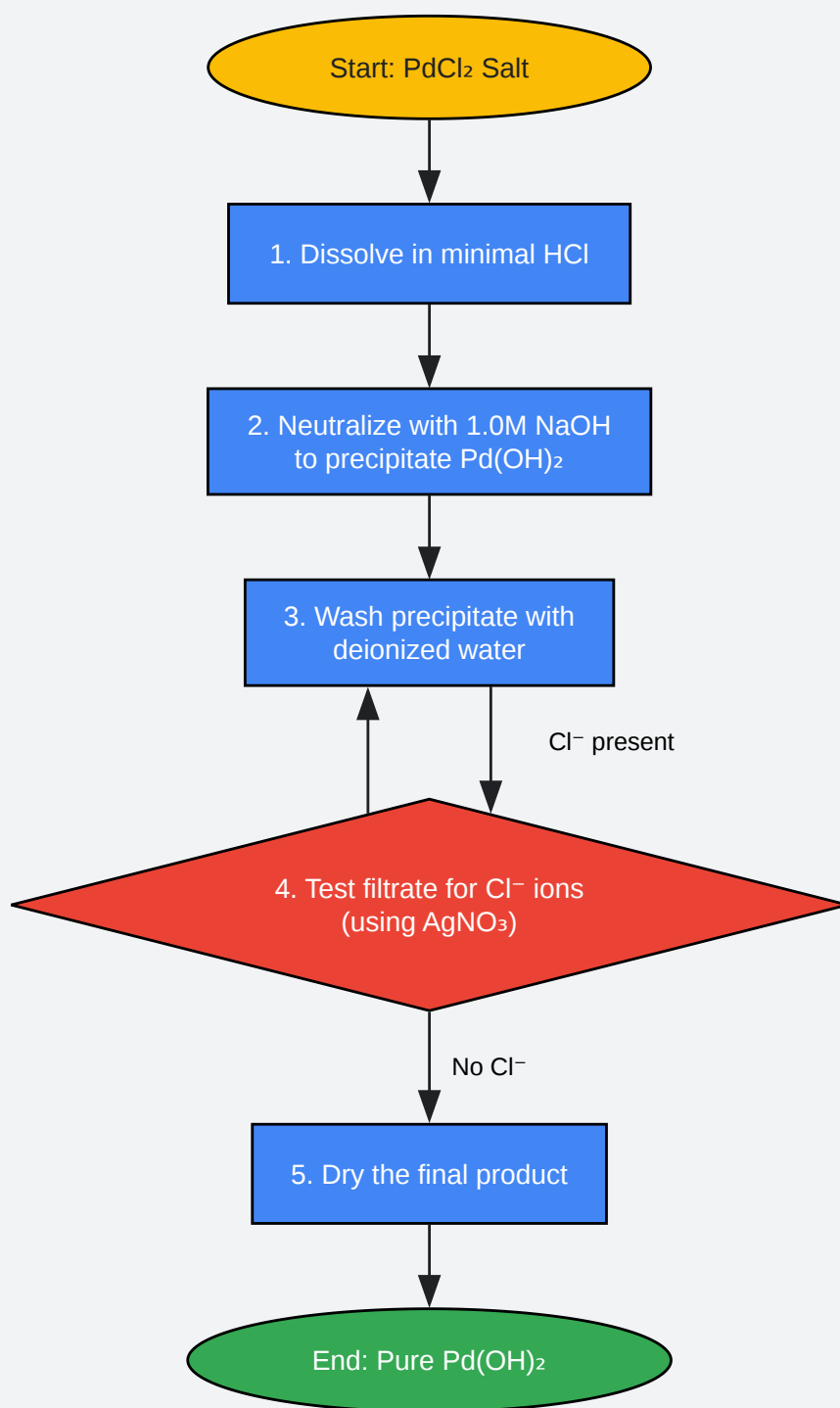
Materials:

- Palladium(II) chloride (PdCl_2)
- Hydrochloric acid (HCl), concentrated
- Sodium hydroxide (NaOH) solution, 1.0 M
- Deionized water

Procedure:

- **Dissolution:** Dissolve the palladium(II) chloride salt in a minimal amount of concentrated hydrochloric acid to form a solution of tetrachloropalladate(II) (H_2PdCl_4).
- **Neutralization & Precipitation:** Slowly add the 1.0 M sodium hydroxide solution to the palladium chloride solution under constant stirring. Continue addition until the solution is neutralized, which will result in the formation of a dark brown or black precipitate of palladium(II) hydroxide.^[10]
- **Washing:** Filter the precipitate from the solution. Wash the collected solid repeatedly with deionized water.
- **Purity Check:** Continue washing until a test of the filtrate with silver nitrate (AgNO_3) shows no formation of a white precipitate (AgCl), confirming the absence of chloride ions.^[10]
- **Drying:** Dry the purified palladium(II) hydroxide precipitate under vacuum or in a desiccator.

The workflow for this synthesis is visualized in the diagram below.



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